

# Application Notes and Protocols: Preparation of Ac-VEID-AMC Stock Solution in DMSO

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ac-VEID-AMC

Cat. No.: B158954

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## Introduction

**Ac-VEID-AMC** (N-Acetyl-Val-Glu-Ile-Asp-7-amino-4-methylcoumarin) is a highly specific fluorogenic substrate for caspase-6, an effector caspase playing a crucial role in the execution phase of apoptosis and implicated in neurodegenerative diseases. The assay principle is based on the proteolytic cleavage of the tetrapeptide sequence VEID by caspase-6. This cleavage releases the fluorescent aminomethylcoumarin (AMC) group, which can be quantified to determine caspase-6 activity.[1] Accurate and consistent preparation of the **Ac-VEID-AMC** stock solution is critical for obtaining reliable and reproducible results in enzymatic assays. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing this stock solution due to its ability to dissolve the substrate effectively.[1][2]

## Quantitative Data Summary

The following table summarizes the key quantitative parameters for **Ac-VEID-AMC**, essential for accurate stock solution preparation and experimental design.

Parameter	Value	Source(s)
Molecular Weight (MW)	673.7 g/mol	[1]
Chemical Formula	C <sub>32</sub> H <sub>43</sub> N <sub>5</sub> O <sub>11</sub>	[1]
Purity	≥95% (by HPLC)	[1]
Solubility	Soluble in DMSO	[1][2]
Excitation Wavelength (Ex)	340-360 nm	[1]
Emission Wavelength (Em)	440-460 nm	[1]
Recommended Stock Conc.	1-10 mM in DMSO	[3]
Typical Working Conc.	50 μM - 200 μM	
Long-Term Storage	-20°C or -80°C	[1]

## Experimental Protocols

### Materials

- **Ac-VEID-AMC** powder
- Anhydrous, research-grade Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes (polypropylene)
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Ultrasonic bath

### Protocol for Preparing a 5 mM Stock Solution

This protocol describes the preparation of 1 mL of a 5 mM **Ac-VEID-AMC** stock solution in DMSO. Adjust volumes as needed for different stock concentrations or final volumes.

- Pre-analysis Calculation:

- Using the molecular weight (MW) of 673.7 g/mol , calculate the mass of **Ac-VEID-AMC** powder required.
- $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{MW ( g/mol )} \times 1000 \text{ (mg/g)}$
- $\text{Mass (mg)} = 0.005 \text{ mol/L} \times 0.001 \text{ L} \times 673.7 \text{ g/mol} \times 1000 \text{ mg/g} = 3.37 \text{ mg}$
- Weighing the Compound:
  - Carefully weigh out approximately 3.37 mg of **Ac-VEID-AMC** powder and place it into a sterile polypropylene microcentrifuge tube.
  - Note: If working with a pre-weighed amount (e.g., 5 mg), adjust the volume of DMSO accordingly to achieve the desired concentration.
- Solubilization:
  - Add 1 mL of anhydrous, research-grade DMSO to the microcentrifuge tube containing the **Ac-VEID-AMC** powder.
  - Tightly cap the tube and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. A clear, colorless solution should be formed.
  - If solubility issues persist, the tube can be gently warmed to 37°C or briefly sonicated in an ultrasonic bath.
- Aliquoting and Storage:
  - To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 20 µL) in sterile polypropylene microcentrifuge tubes.<sup>[4]</sup>
  - Store the aliquots at -20°C for short-to-medium term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).<sup>[4]</sup> When stored properly, the compound can be stable for at least four years.<sup>[2][5]</sup>

## Protocol for Preparing a 50 µM Working Solution

This protocol describes the dilution of the 5 mM stock solution to a final working concentration of 50  $\mu$ M in a total reaction volume of 100  $\mu$ L.

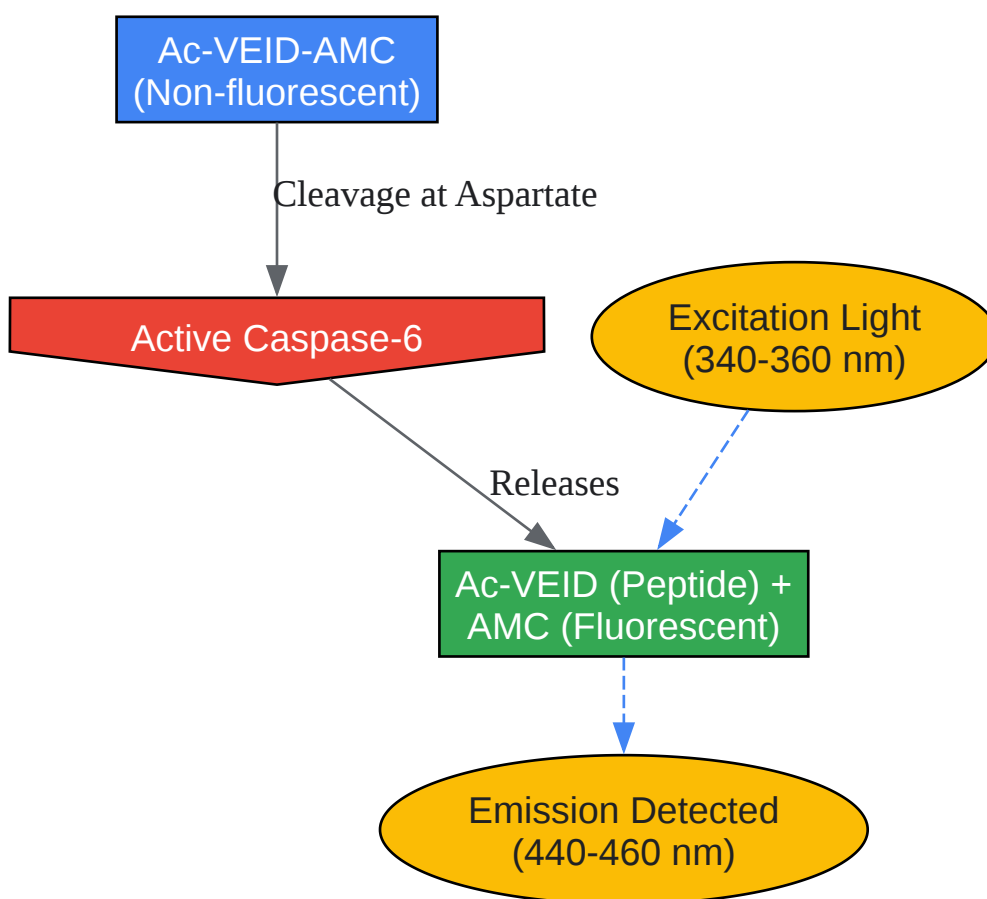
- Prepare Assay Buffer:
  - Prepare the appropriate assay buffer as required by your specific experimental conditions. A typical caspase assay buffer is HEPES-based with added DTT and CHAPS (e.g., 200 mM HEPES, pH 7.4, with 1% CHAPS, 50 mM DTT, and 20 mM EDTA).
- Serial Dilution (Recommended):
  - To avoid precipitation of the substrate when transferring from a high concentration of DMSO directly into an aqueous buffer, it is advisable to perform an intermediate dilution.[\[6\]](#)
  - Note: Ensure the final concentration of DMSO in the assay is low (typically  $\leq 0.5\%$ ) to prevent solvent effects on enzyme activity.[\[4\]](#)
- Dilution Calculation:
  - A 1:100 dilution of the 5 mM stock solution is required to achieve a 50  $\mu$ M final concentration ( $5000 \mu\text{M} / 50 \mu\text{M} = 100$ ).
  - For a 100  $\mu$ L final reaction volume, you will need 1  $\mu$ L of the 5 mM stock solution.
- Preparation of the Reaction Mixture:
  - In a well of a 96-well plate, combine the components of your reaction (e.g., cell lysate or purified enzyme, assay buffer).
  - The volume of these components should be 99  $\mu$ L.
  - To initiate the reaction, add 1  $\mu$ L of the 5 mM **Ac-VEID-AMC** stock solution to the 99  $\mu$ L of reaction mixture.
  - Mix gently and immediately begin your measurement.

## Visualizations



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Caption: Workflow for preparing **Ac-VEID-AMC** stock and working solutions.



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Caption: Caspase-6 cleavage of **Ac-VEID-AMC** leading to fluorescence.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)